

preparing stock solutions of Nicotinoylcholine iodide for experiments

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Compound of Interest

Compound Name: *Nicotinoylcholine iodide*

Cat. No.: *B15489579*

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Application Notes and Protocols for Nicotinoylcholine Iodide For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation of stock solutions of **Nicotinoylcholine iodide** for use in experimental settings.

Compound Information

Nicotinoylcholine iodide is a cholinergic agonist, a class of compounds that mimic the action of the neurotransmitter acetylcholine. Due to its structural similarity to both nicotine and choline, it is anticipated to interact with both nicotinic and muscarinic acetylcholine receptors.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₇ IN ₂ O ₂	PubChem
Molecular Weight	336.17 g/mol	PubChem
Appearance	Assumed to be a solid, similar to related compounds like Choline Iodide (White to Pale Yellow Solid)	ChemicalBook[1]
Solubility	Specific data not available. Based on the related compound Choline Iodide, it is likely soluble in Dimethyl Sulfoxide (DMSO) and slightly soluble in water.	ChemicalBook[1]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place. Protect from light and moisture. For long-term storage, refrigeration is recommended. Handle under an inert atmosphere.	Fisher Scientific[2], TCI Chemicals[3]
Stability	Assumed to be hygroscopic and light-sensitive, similar to related compounds.	Fisher Scientific[2]

Safety and Handling Precautions

As a biologically active compound, **Nicotinoylcholine iodide** should be handled with care. The following precautions are based on safety data for structurally similar compounds.

Precaution	Description
Personal Protective Equipment (PPE)	Wear appropriate protective clothing, including a lab coat, safety goggles, and chemical-resistant gloves.
Ventilation	Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or aerosols.
Handling	Avoid contact with skin, eyes, and clothing. Do not ingest or inhale. Avoid dust formation. Wash hands thoroughly after handling.
First Aid (Eyes)	In case of contact, immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek medical attention.
First Aid (Skin)	In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
First Aid (Inhalation)	If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
First Aid (Ingestion)	If swallowed, do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Disposal	Dispose of waste in accordance with local, state, and federal regulations.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Nicotinoylcholine iodide** in DMSO. Due to the lack of specific solubility data, it is recommended to start with a small quantity to confirm solubility.

Materials:

- **Nicotinoylcholine iodide** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Procedure:

- **Pre-weighing Preparation:** Allow the container of **Nicotinoylcholine iodide** to equilibrate to room temperature before opening to minimize condensation, as the compound is likely hygroscopic.
- **Weighing:** Tare a sterile microcentrifuge tube or amber glass vial on a calibrated analytical balance. Carefully weigh out 3.36 mg of **Nicotinoylcholine iodide** powder into the tube.
- **Solvent Addition:** Add 1.0 mL of anhydrous DMSO to the tube containing the powder.
- **Dissolution:** Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 40°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- **Storage:** Store the 10 mM stock solution at -20°C in the dark. It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Preparation of Working Solutions

For most cell-based experiments, the DMSO concentration should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced toxicity. Prepare working solutions by diluting the 10 mM stock solution in the appropriate cell culture medium or experimental buffer immediately before use.

Example: Preparation of a 100 μ M working solution:

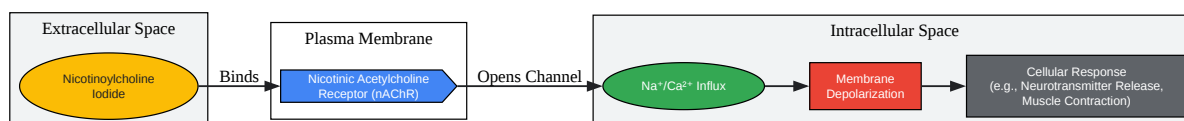
- Aseptically dilute 10 μ L of the 10 mM **Nicotinoylcholine iodide** stock solution into 990 μ L of sterile cell culture medium or buffer.
- Mix gently by pipetting up and down.
- This will result in a 100 μ M working solution with a final DMSO concentration of 0.1%.

Signaling Pathways and Experimental Workflows

As a cholinergic agonist, **Nicotinoylcholine iodide** is expected to activate both nicotinic and muscarinic acetylcholine receptors.

Nicotinic Acetylcholine Receptor (nAChR) Signaling Pathway

Nicotinic receptors are ligand-gated ion channels. Upon binding of an agonist like **Nicotinoylcholine iodide**, the channel opens, leading to an influx of cations (primarily Na^+ and Ca^{2+}), which results in depolarization of the cell membrane and subsequent cellular responses.



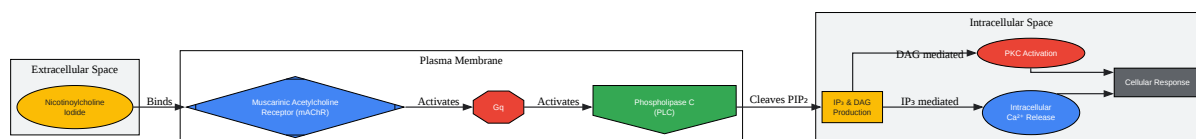
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Caption: Nicotinic Acetylcholine Receptor (nAChR) Signaling Pathway.

Muscarinic Acetylcholine Receptor (mAChR) Signaling Pathway (Gq-coupled)

Muscarinic receptors are G-protein coupled receptors. The M1, M3, and M5 subtypes couple to Gq proteins. Agonist binding activates phospholipase C (PLC), leading to the production of

inositol trisphosphate (IP₃) and diacylglycerol (DAG), which in turn increase intracellular calcium and activate protein kinase C (PKC).

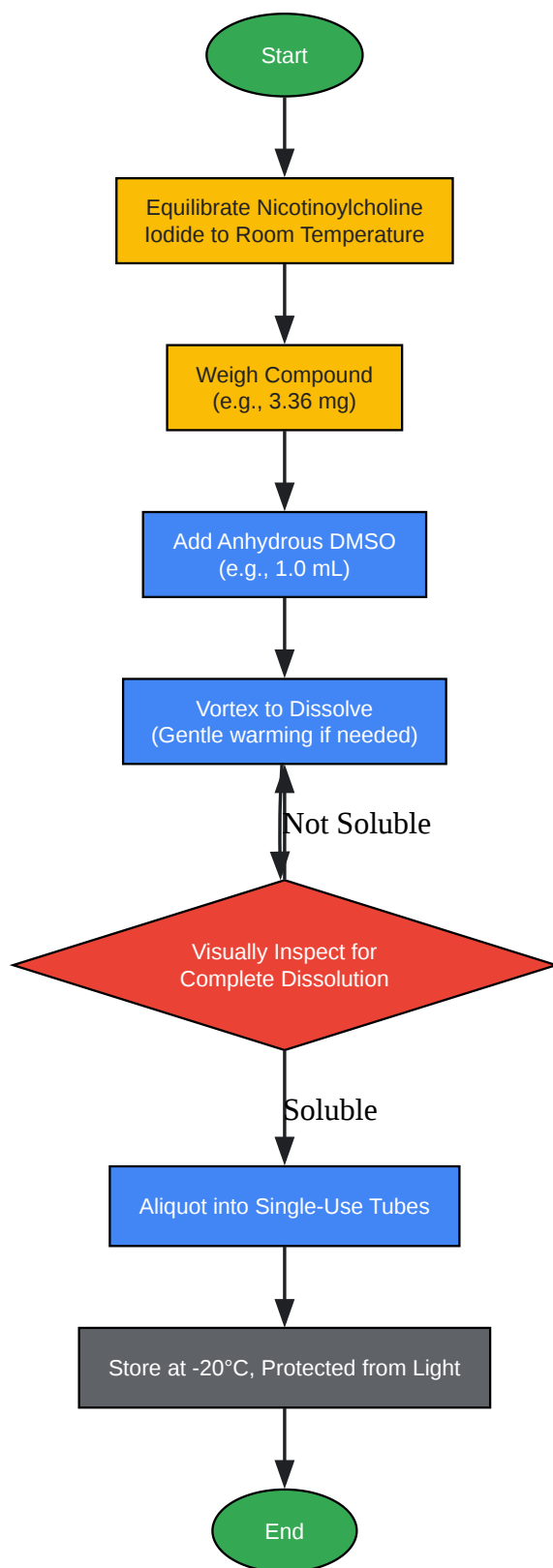


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Caption: Gq-coupled Muscarinic Acetylcholine Receptor (mAChR) Signaling.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the general workflow for preparing a stock solution of **Nicotinoylcholine iodide**.



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Caption: Workflow for Preparing **Nicotinoylcholine Iodide** Stock Solution.

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